

A Technical Guide to N-(2-aminophenyl)formamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2-aminophenyl)formamide

Cat. No.: B15137973

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(2-aminophenyl)formamide**, a chemical compound of interest in various research and development applications. This document outlines its fundamental physicochemical properties, provides a detailed experimental protocol for its synthesis, and includes essential safety and handling information.

Physicochemical Properties

N-(2-aminophenyl)formamide, with the molecular formula $C_7H_8N_2O$, possesses a number of key characteristics relevant to experimental design and application.^{[1][2]} A summary of its quantitative data is presented below.

Property	Value	Reference
Molecular Weight	136.15 g/mol	[1]
Exact Mass	136.063662883 Da	[1]
Molecular Formula	C ₇ H ₈ N ₂ O	[1][2]
CAS Number	34840-28-3	[2]
Topological Polar Surface Area	55.1 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]

Synthesis of N-(2-aminophenyl)formamide

A common and efficient method for the synthesis of **N-(2-aminophenyl)formamide** involves the formylation of 1,2-diaminobenzene using formic acid. This chemoselective reaction is often conducted in an aqueous medium.[2]

Experimental Protocol:

Materials:

- 1,2-diaminobenzene (o-phenylenediamine)
- Formic acid
- [Ch-OSO₃H]₃W₁₂PO₄₀ (as catalyst, optional for green chemistry approach)[2]
- Water (solvent)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)

- Reaction flask
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 1,2-diaminobenzene in water.
- To this solution, add formic acid. For a catalyzed reaction, the $[\text{Ch-OSO}_3\text{H}]_3\text{W}_{12}\text{PO}_{40}$ catalyst can be added at this stage.[\[2\]](#)
- The reaction mixture is then stirred at a controlled temperature (e.g., 27°C) for a specified duration (e.g., approximately 5 minutes for the catalyzed reaction).[\[2\]](#)
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The product is then extracted from the aqueous solution using ethyl acetate.
- The organic layers are combined and washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
- The organic layer is dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude **N-(2-aminophenyl)formamide**.
- The crude product can be further purified by recrystallization or column chromatography if necessary.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **N-(2-aminophenyl)formamide**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **N-(2-aminophenyl)formamide**.

Safety and Handling

Proper safety precautions are essential when handling **N-(2-aminophenyl)formamide** and its precursors.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors or dust.
- First Aid Measures:
 - In case of skin contact: Immediately wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.
 - If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from oxidizing agents.
- **Disposal:** Dispose of the chemical waste in accordance with local, state, and federal regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(2-aminophenyl)formamide | C₇H₈N₂O | CID 576700 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Formamide, N-(2-aminophenyl)- | lookchem [lookchem.com]
- To cite this document: BenchChem. [A Technical Guide to N-(2-aminophenyl)formamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137973#n-2-aminophenyl-formamide-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com